

Protocol for Dyeing Polyester Fibers with Disperse Red 82

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Compound of Interest

Compound Name: Disperse Red 82

Cat. No.: B1580610

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Application Notes

This document provides a detailed protocol for the dyeing of polyester fibers with **Disperse Red 82**, a monoazo disperse dye suitable for coloring hydrophobic fibers. The information is intended for researchers, scientists, and professionals in drug development who may utilize dyed fibers for various applications, including as tracers or in specialized textile-based delivery systems.

Disperse dyes, including **Disperse Red 82**, are non-ionic and possess low water solubility. The dyeing mechanism involves the transfer of the dye from an aqueous dispersion to the solid polyester fiber. This process is highly dependent on temperature, which facilitates the swelling of the polyester fibers, allowing the dye molecules to penetrate the fiber structure. The dye molecules are then held within the fiber matrix by van der Waals forces and hydrogen bonds.

Optimal dyeing of polyester with **Disperse Red 82** is typically achieved at high temperatures (around 130°C) under pressure, or at lower temperatures (around 100°C) with the use of a carrier compound. The pH of the dye bath should be maintained in a weakly acidic range (pH 4.5-5.5) to ensure dye stability and optimal exhaustion.

Following the dyeing process, a reduction clearing step is crucial to remove any unfixed dye from the fiber surface. This after-treatment enhances the wash fastness and overall color stability of the dyed material.

Safety Precautions:

Disperse Red 82 is a chemical substance and requires careful handling. Always consult the Safety Data Sheet (SDS) before use.^{[1][2]} Key safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^{[1][2]}
- Ventilation: Work in a well-ventilated area to avoid inhalation of dust or fumes.^{[1][2]}
- Handling: Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.^{[1][2]}
- Disposal: Dispose of dye and dye bath solutions in accordance with local regulations. Do not discharge into drains or waterways.

Quantitative Data

The following table summarizes the colorfastness properties of polyester fibers dyed with **Disperse Red 82**. The data is based on a standard high-temperature dyeing process.

Parameter	Dyeing Condition	Result	Test Method
Light Fastness	2.0% o.w.f.	6-7	ISO 105-B02
Washing Fastness (Polyester)	2.0% o.w.f.	4-5	ISO 105-C06
Washing Fastness (Cotton Staining)	2.0% o.w.f.	5	ISO 105-C06
Sublimation Fastness	2.0% o.w.f.	4	ISO 105-P01
Rubbing Fastness (Dry)	2.0% o.w.f.	4-5	ISO 105-X12
Rubbing Fastness (Wet)	2.0% o.w.f.	4-5	ISO 105-X12

o.w.f. = on the weight of fiber

Experimental Protocols

This section outlines two primary methods for dyeing polyester fibers with **Disperse Red 82**: High-Temperature Dyeing and Carrier Dyeing.

High-Temperature Dyeing Protocol

This is the most common and effective method for achieving deep and vibrant shades on polyester.

Materials and Reagents:

- Polyester fiber/fabric
- **Disperse Red 82**
- Dispersing agent (e.g., a lignosulfonate-based or naphthalene sulfonate-based product)
- Acetic acid (to adjust pH)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- Distilled water

Equipment:

- High-temperature dyeing machine (e.g., a laboratory-scale jet dyer or beaker dyer)
- Beakers and graduated cylinders
- pH meter
- Stirring apparatus
- Heating plate

- Washing baths

Procedure:

- Pre-treatment of Polyester:
 - Thoroughly clean the polyester material to remove any impurities, oils, or finishes. This can be done by washing with a solution of non-ionic detergent (e.g., 1-2 g/L) at 60-70°C for 20-30 minutes.
 - Rinse the material thoroughly with distilled water and allow it to dry or proceed to dyeing in a wet state.
- Dye Bath Preparation:
 - Calculate the required amounts of dye and auxiliaries based on the weight of the polyester fiber (o.w.f.). A typical recipe is as follows:
 - **Disperse Red 82**: 1.0 - 3.0% o.w.f.
 - Dispersing agent: 1.0 - 2.0 g/L
 - Acetic acid: to adjust pH to 4.5 - 5.5
 - Create a paste of the **Disperse Red 82** powder with a small amount of the dispersing agent and cold water.
 - Gradually add hot water (40-50°C) to the paste while stirring continuously to form a fine, stable dispersion.
 - Fill the dyeing machine with the required volume of water (liquor ratio typically between 10:1 and 20:1).
 - Add the dispersing agent and the dispersed dye solution to the dye bath.
 - Adjust the pH of the dye bath to 4.5 - 5.5 using acetic acid.
- Dyeing Process:

- Introduce the pre-treated polyester material into the dye bath at a temperature of 50-60°C.
- Gradually raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[3]
- Hold the temperature at 130°C for 30-60 minutes, depending on the desired depth of shade.[3]
- After the dyeing cycle, cool the dye bath down to 70-80°C.
- After-treatment (Reduction Clearing):
 - Drain the dye bath.
 - Prepare a fresh bath with:
 - Sodium hydrosulfite: 1.0 - 2.0 g/L
 - Sodium hydroxide: 1.0 - 2.0 g/L
 - Non-ionic detergent: 1.0 g/L
 - Treat the dyed material in this reduction clearing bath at 70-80°C for 15-20 minutes.
 - Rinse the material thoroughly with hot water, followed by cold water.
 - Neutralize the material with a dilute solution of acetic acid (0.5 - 1.0 g/L) if necessary.
 - Finally, rinse with cold water and dry.

Carrier Dyeing Protocol

This method allows for dyeing at or near the boiling point of water and is suitable when high-pressure equipment is not available.

Materials and Reagents:

- Same as High-Temperature Dyeing, with the addition of a carrier (e.g., o-phenylphenol, methylnaphthalene, or a proprietary carrier blend).

Equipment:

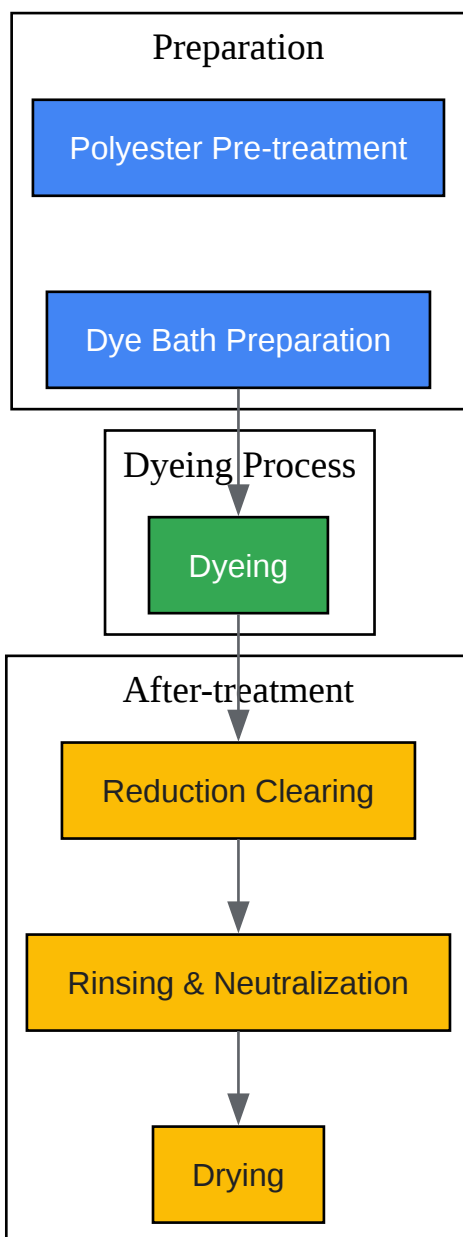
- Atmospheric dyeing machine or water bath with beakers
- Other equipment as listed for High-Temperature Dyeing.

Procedure:

- Pre-treatment of Polyester:
 - Follow the same procedure as for High-Temperature Dyeing.
- Dye Bath Preparation:
 - A typical recipe is as follows:
 - **Disperse Red 82:** 1.0 - 3.0% o.w.f.
 - Dispersing agent: 1.0 - 2.0 g/L
 - Carrier: 2.0 - 5.0 g/L
 - Acetic acid: to adjust pH to 4.5 - 5.5
 - Prepare the dye dispersion as described in the High-Temperature method.
 - Fill the dye bath with water and add the dispersing agent and carrier.
 - Add the dispersed dye solution.
 - Adjust the pH to 4.5 - 5.5 with acetic acid.
- Dyeing Process:
 - Introduce the pre-treated polyester material into the dye bath at 60°C.
 - Raise the temperature to 100°C (boiling) at a rate of 1-2°C per minute.
 - Maintain the temperature at 100°C for 60-90 minutes.

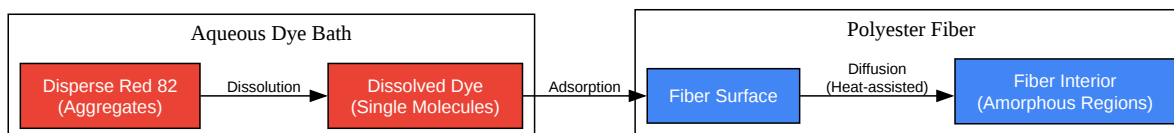
- Cool the dye bath down to 70-80°C.
- After-treatment (Reduction Clearing):
 - Follow the same reduction clearing procedure as described in the High-Temperature Dyeing method.

Visualizations



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Caption: Experimental workflow for dyeing polyester fibers.



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Caption: Mechanism of disperse dyeing on polyester fibers.

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